

Solubility of 2-Chlorocyclohexanol in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Chlorocyclohexanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Chlorocyclohexanol**, a vital intermediate in organic synthesis. Due to the limited availability of direct quantitative solubility data for **2-Chlorocyclohexanol**, this guide presents estimated solubility based on the known behavior of structurally analogous compounds: cyclohexanol and chlorocyclohexane. The underlying principle of "like dissolves like" governs the solubility predictions, where the polar hydroxyl group and the moderately polar chloro group influence its interaction with various organic solvents.

Physicochemical Properties of 2-Chlorocyclohexanol

Before delving into its solubility, a summary of **2-Chlorocyclohexanol**'s key physicochemical properties is presented below.

Property	Value
Molecular Formula	C ₆ H ₁₁ ClO
Molecular Weight	134.60 g/mol
Appearance	Colorless to pale yellow liquid
Density	1.13 g/mL at 25 °C[1]
Boiling Point	88-90 °C at 20 mmHg
Melting Point	29 °C
Refractive Index	n _{20/D} 1.488

Estimated Solubility of 2-Chlorocyclohexanol

The following table summarizes the estimated quantitative solubility of **2-Chlorocyclohexanol** in a range of common organic solvents. These estimations are derived from the known solubility of cyclohexanol and chlorocyclohexane, providing a predictive framework for experimental design.[2][3][4][5][6]

Solvent	Solvent Type	Predicted Qualitative Solubility	Estimated Quantitative Solubility (g/100 mL at 25°C)
Hexane	Non-polar	Soluble	> 10
Toluene	Non-polar (Aromatic)	Very Soluble	> 25
Diethyl Ether	Polar aprotic	Very Soluble / Miscible	Miscible
Chloroform	Polar aprotic	Very Soluble / Miscible	Miscible
Acetone	Polar aprotic	Very Soluble / Miscible	Miscible
Ethyl Acetate	Polar aprotic	Very Soluble / Miscible	Miscible
Ethanol	Polar protic	Very Soluble / Miscible	Miscible
Methanol	Polar protic	Very Soluble / Miscible	Miscible
Water	Polar protic	Sparingly Soluble	< 1

Experimental Protocols

Accurate determination of solubility is crucial for process development and optimization. The following section details a standardized gravimetric method for quantifying the solubility of **2-Chlorocyclohexanol** in an organic solvent.

Determination of Solubility by the Gravimetric Method

This method involves preparing a saturated solution of the solute (**2-Chlorocyclohexanol**) in a chosen solvent at a specific temperature. The concentration of the solute in the saturated solution is then determined by evaporating the solvent and weighing the remaining solute.^{[7][8]}

Materials:

- **2-Chlorocyclohexanol**
- Selected organic solvent
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic shaker bath or incubator
- Glass vials with screw caps
- Volumetric flasks (e.g., 10 mL)
- Pipettes
- Evaporating dish
- Drying oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-Chlorocyclohexanol** to a glass vial containing a known volume (e.g., 10 mL) of the selected organic solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. Periodically check for the continued presence of undissolved solute.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, allow the solution to stand undisturbed in the thermostatic bath for at least 2 hours to allow the excess solid to settle.

- Carefully withdraw a known volume (e.g., 5 mL) of the clear supernatant using a pre-heated or temperature-equilibrated pipette to avoid precipitation.
- It is crucial to filter the withdrawn sample using a syringe filter compatible with the solvent to remove any remaining microcrystals.
- Gravimetric Analysis:
 - Pre-weigh a clean and dry evaporating dish (W_1).
 - Transfer the filtered saturated solution into the pre-weighed evaporating dish.
 - Weigh the evaporating dish containing the solution (W_2).
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **2-Chlorocyclohexanol** (e.g., 60-80 °C, depending on the solvent's boiling point).
 - Continue drying until a constant weight is achieved. This is confirmed by periodic weighing until two consecutive readings are within ± 0.0005 g.
 - Record the final weight of the evaporating dish with the dry solute (W_3).

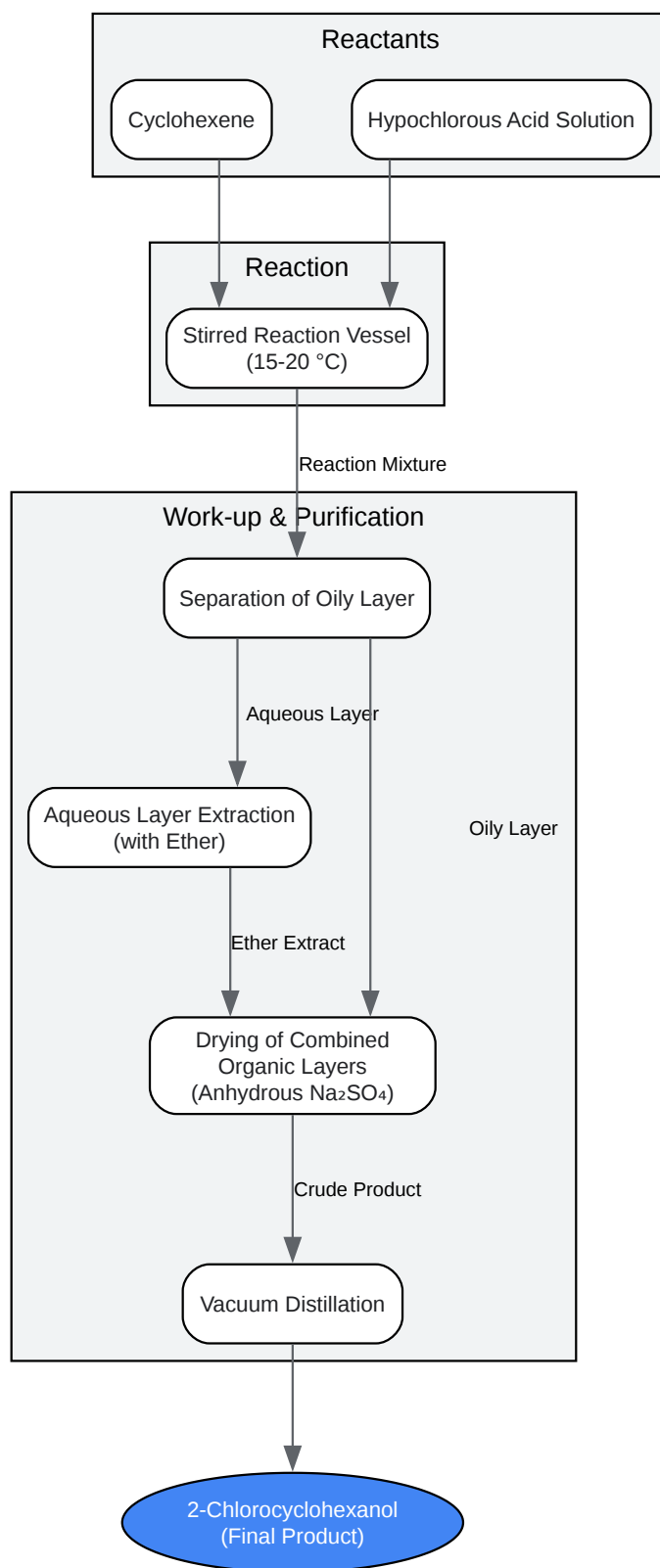
Calculations:

- Weight of the solute: $W_{\text{solute}} = W_3 - W_1$
- Weight of the solvent: $W_{\text{solvent}} = W_2 - W_3$
- Solubility (g/100 g solvent): $\text{Solubility} = (W_{\text{solute}} / W_{\text{solvent}}) * 100$

Mandatory Visualizations

Synthesis of 2-Chlorocyclohexanol

The industrial synthesis of **2-Chlorocyclohexanol** is typically achieved through the reaction of cyclohexene with hypochlorous acid. The following workflow diagram illustrates the key steps in this process.[\[9\]](#)

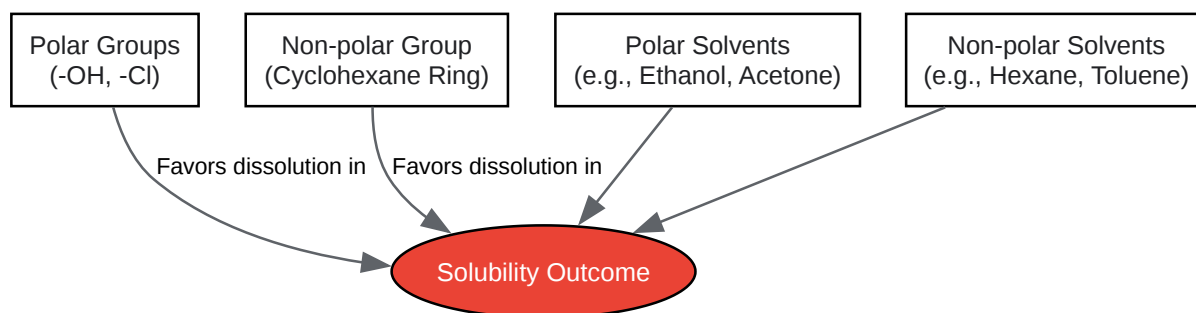


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Synthesis Workflow for **2-Chlorocyclohexanol**

Logical Relationship of Solubility

The solubility of **2-Chlorocyclohexanol** is a function of the interplay between its molecular structure and the properties of the solvent. This relationship can be visualized as follows:



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Factors Influencing the Solubility of **2-Chlorocyclohexanol**

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